

Essential Safety and Logistics for Handling STING-IN-3

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Compound of Interest

Compound Name: STING-IN-3

Cat. No.: B3025941

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **STING-IN-3**, a potent inhibitor of the stimulator of interferon genes (STING) signaling pathway. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **STING-IN-3** is provided in the table below for quick reference.

Property	Value	Source
Chemical Name	N-(4-Hexylphenyl)-5-nitro-2-furancarboxamide	[1]
Synonyms	STING-IN-3; N-(4-hexylphenyl)-5-nitro-2-furancarboxamide	[1]
CAS Number	2244881-69-2	[1]
Molecular Formula	C17H20N2O4	[1]
Molecular Weight	316.35 g/mol	[1]
Storage (Powder)	-20°C for 2 years	[2]
Storage (in DMSO)	4°C for 2 weeks; -80°C for 6 months	[2]

Hazard Identification and Personal Protective Equipment (PPE)

STING-IN-3 is classified with the following hazards according to the Globally Harmonized System (GHS)[1]:

- Acute toxicity, Oral (Category 4): Harmful if swallowed.
- Acute aquatic toxicity (Category 1): Very toxic to aquatic life.
- Chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.

To mitigate these risks, the following personal protective equipment is mandatory when handling **STING-IN-3**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact. Disposable nitrile gloves offer broad short-term protection[3].
Eye Protection	Safety goggles with side-shields.	To protect eyes from splashes or dust.
Skin and Body	Impervious laboratory coat or gown.	To protect skin and clothing from contamination. Gowns should be disposable and resistant to permeability by hazardous drugs[4].
Respiratory	Use in a well-ventilated area or with a suitable respirator.	To avoid inhalation of dust or aerosols. Engineering controls like exhaust ventilation should be the primary measure[1][3].

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **STING-IN-3** powder to prepare a stock solution.

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are accessible[1].
- Conduct all weighing and initial dilutions of the powdered compound within a certified chemical fume hood or other suitable ventilated enclosure to minimize inhalation exposure.

2. Donning Personal Protective Equipment (PPE):

- Before handling the compound, put on all required PPE as specified in the table above. This includes a lab coat, safety goggles, and two pairs of chemical-resistant gloves.

3. Weighing and Reconstitution:

- Carefully weigh the desired amount of **STING-IN-3** powder.
- To prepare a stock solution, slowly add the appropriate solvent (e.g., DMSO) to the powder to avoid generating dust.
- Ensure the container is tightly sealed after reconstitution.

4. Post-Handling Procedures:

- Thoroughly decontaminate the work area, including the balance and any spatulas used.
- Remove PPE carefully to avoid cross-contamination. The outer pair of gloves should be removed first, followed by the lab coat, and then the inner pair of gloves.
- Wash hands thoroughly with soap and water after removing gloves^[5].

Diagram of the Handling Workflow for **STING-IN-3**

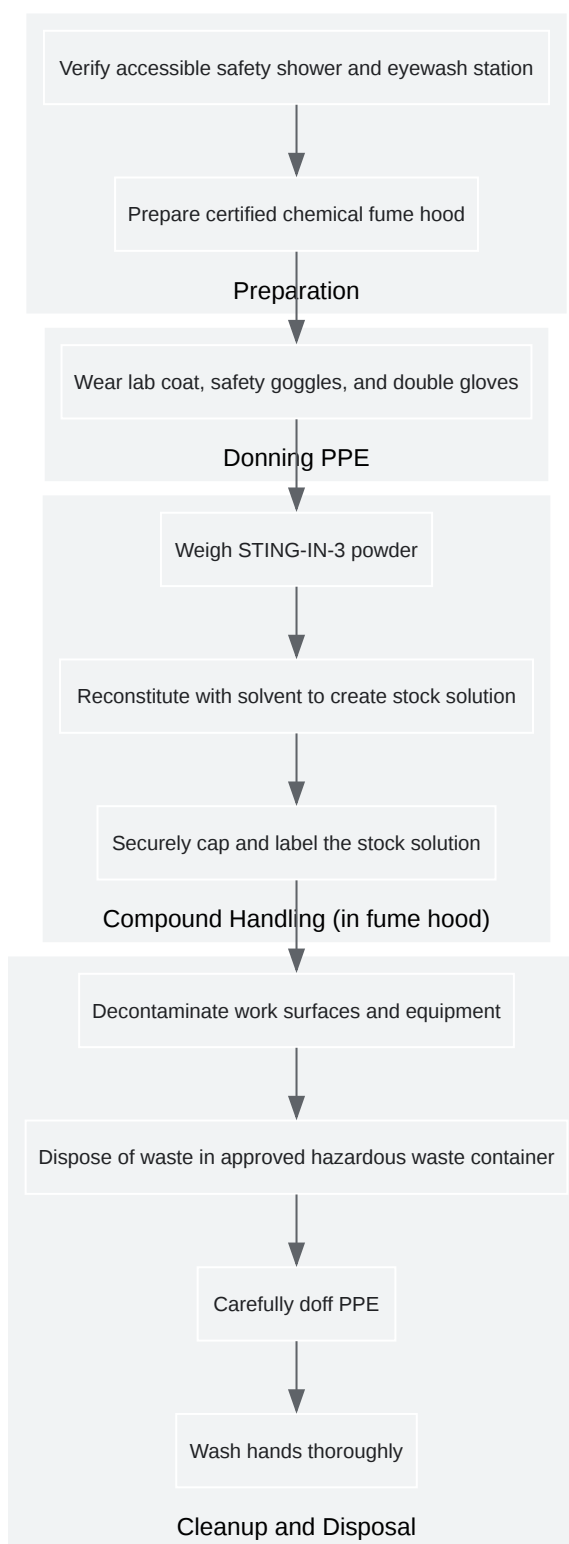


Figure 1: Workflow for Safe Handling of STING-IN-3 Powder

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Caption: Workflow for Safe Handling of **STING-IN-3** Powder

Disposal Plan

- All waste materials, including contaminated gloves, wipes, and empty containers, must be disposed of in a designated and clearly labeled hazardous waste container.
- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations[1].
- Avoid releasing **STING-IN-3** into the environment, as it is very toxic to aquatic life[1].

STING Signaling Pathway

STING-IN-3 is an inhibitor of the STING pathway. Understanding this pathway provides context for its biological activity. The cGAS-STING pathway is a component of the innate immune system that detects cytosolic DNA, which can be a sign of viral or bacterial infection or cellular damage[6]. Upon binding to DNA, cGAS synthesizes cGAMP, which then binds to and activates STING located on the endoplasmic reticulum[7]. This activation leads to the recruitment of TBK1, which phosphorylates both STING and the transcription factor IRF3. Phosphorylated IRF3 then translocates to the nucleus to induce the expression of type I interferons and other inflammatory genes[6][7]. **STING-IN-3** covalently targets a cysteine residue on STING, which blocks its palmitoylation and subsequent activation[2][8].

Diagram of the cGAS-STING Signaling Pathway

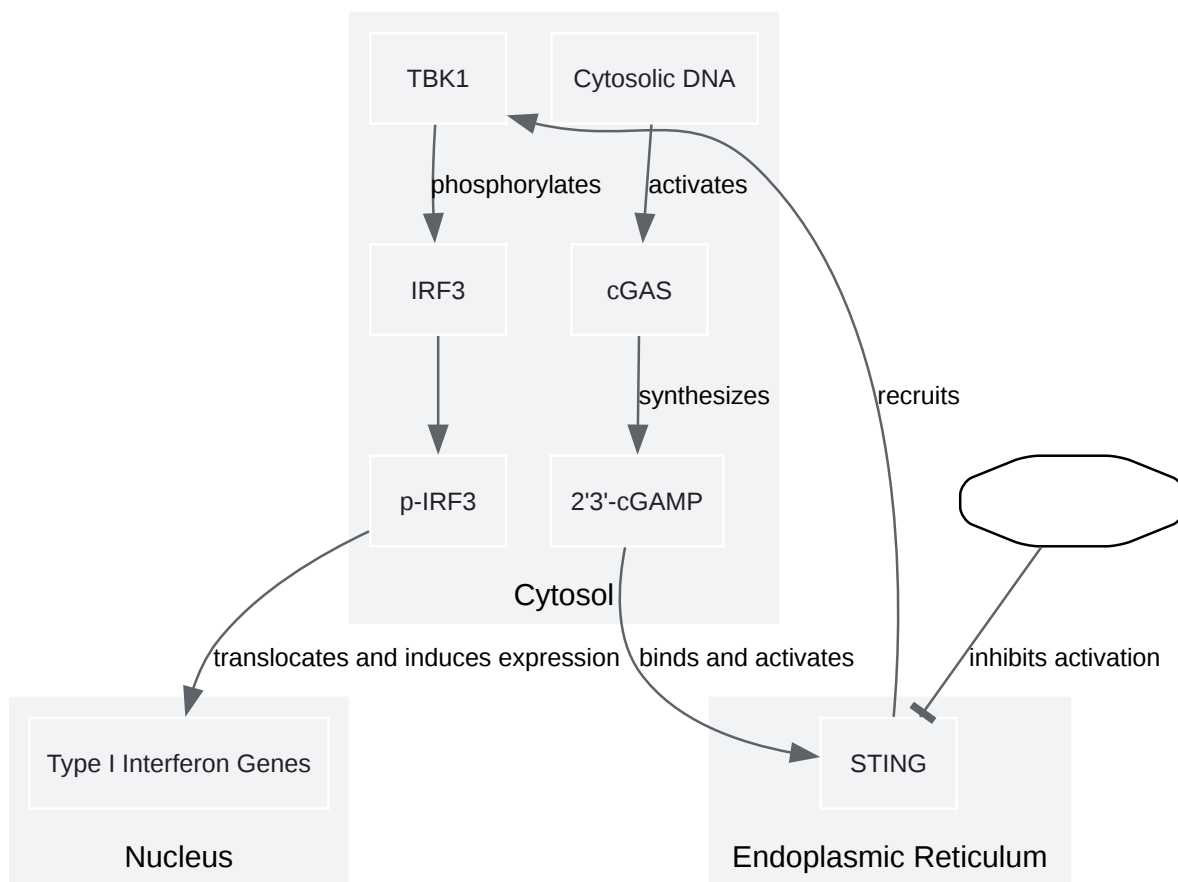


Figure 2: Simplified cGAS-STING Signaling Pathway

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Caption: Simplified cGAS-STING Signaling Pathway

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